

Personal protective equipment for handling 4-Nitrophenyl (thiazol-5-ylmethyl) carbonate

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Compound of Interest

Compound Name: 4-Nitrophenyl (thiazol-5-ylmethyl)
carbonate

Cat. No.: B023342

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Essential Safety and Handling Guide for 4-Nitrophenyl (thiazol-5-ylmethyl) carbonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, handling, and disposal protocols for **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** (CAS RN: 144163-97-3). Adherence to these procedures is critical for ensuring a safe laboratory environment and minimizing risks to personnel and the environment.

Hazard Identification and Safety Summary

4-Nitrophenyl (thiazol-5-ylmethyl) carbonate is a pale-yellow solid that poses several health risks.^[1] The primary hazards associated with this compound are summarized by its GHS hazard statements.

Signal Word: Warning^[2]

Hazard Statements:

- H302: Harmful if swallowed.^[2]
- H315: Causes skin irritation.^{[2][3]}

- H319: Causes serious eye irritation.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)

A comprehensive summary of the chemical and physical properties is provided in the table below.

Property	Value
CAS Number	144163-97-3
Molecular Formula	C ₁₁ H ₈ N ₂ O ₅ S
Molecular Weight	280.26 g/mol
Appearance	Pale-Yellow Solid
Melting Point	65-67°C
Storage Conditions	Refrigerator (2-8°C), Keep in a dark place, Sealed in dry conditions
Boiling Point	475.3±45.0 °C (Predicted)
Flash Point	241.3±28.7 °C
Density	1.485 g/cm ³

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate**. A risk assessment should be conducted before commencing any work.

PPE Category	Item	Specifications and Recommendations
Eye and Face	Safety Goggles/Face Shield	Chemical splash goggles are required. A face shield should be worn over safety glasses when there is a risk of splashing.
Hand	Chemical-Resistant Gloves	Butyl rubber gloves are recommended for handling nitro compounds. ^[4] Nitrile gloves may also be used, but it is advisable to double-glove due to the lack of specific breakthrough time data. Always inspect gloves for integrity before use.
Body	Laboratory Coat	A flame-resistant lab coat should be worn and kept fully buttoned. For procedures with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
Respiratory	Respirator	All work should be conducted in a certified chemical fume hood to minimize inhalation exposure. If engineering controls are insufficient, an air-purifying respirator (APR) with organic vapor cartridges is necessary.
Footwear	Closed-Toe Shoes	Sturdy, closed-toe shoes must be worn at all times in the laboratory.

Experimental Protocols: Handling and Use

A systematic approach to handling **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** is essential to minimize exposure and ensure safety.

3.1. Preparation and Pre-Experiment Checks

- Designated Area: All work with this compound must be conducted in a designated area within a certified chemical fume hood.
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Spill Kit: Have an appropriate spill kit available for handling spills of solid chemical reagents.
- PPE Inspection: Inspect all required PPE for integrity before use. Do not use damaged gloves or other protective equipment.
- Review Safety Data Sheet (SDS): Although a complete SDS may not be readily available, review all available safety information and understand the potential hazards.

3.2. Handling Procedure

- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.[\[5\]](#)
- Dispensing: When weighing and dispensing the solid, do so in a fume hood to avoid inhalation of any dust. Use appropriate tools to transfer the chemical and avoid creating dust.
- During Use: Keep the container of **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** tightly closed when not in use. Avoid all personal contact, including inhalation of any dust or vapors.
- After Handling: Decontaminate all surfaces and equipment used. Wash hands and any exposed skin thoroughly with soap and water.

Disposal Plan

All waste materials contaminated with **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** must be treated as hazardous waste.

4.1. Waste Segregation and Collection

- **Waste Container:** Use a dedicated, leak-proof, and clearly labeled hazardous waste container for all solid waste, including contaminated gloves, weighing paper, and pipette tips.
- **Labeling:** The waste container must be clearly labeled with "HAZARDOUS WASTE," the full chemical name "**4-Nitrophenyl (thiazol-5-ylmethyl) carbonate**," and the associated hazard symbols (e.g., "Toxic," "Irritant").
- **No Mixing:** Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

4.2. Storage and Disposal

- **Storage:** Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials. Keep the container tightly closed except when adding waste.
- **Disposal:** Arrange for the collection of the hazardous waste by a licensed environmental waste management contractor. Do not dispose of this chemical down the drain or in regular trash.
- **Empty Containers:** The original container of **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate** should be treated as hazardous waste and disposed of accordingly. Do not attempt to clean and reuse the container.

Emergency Procedures

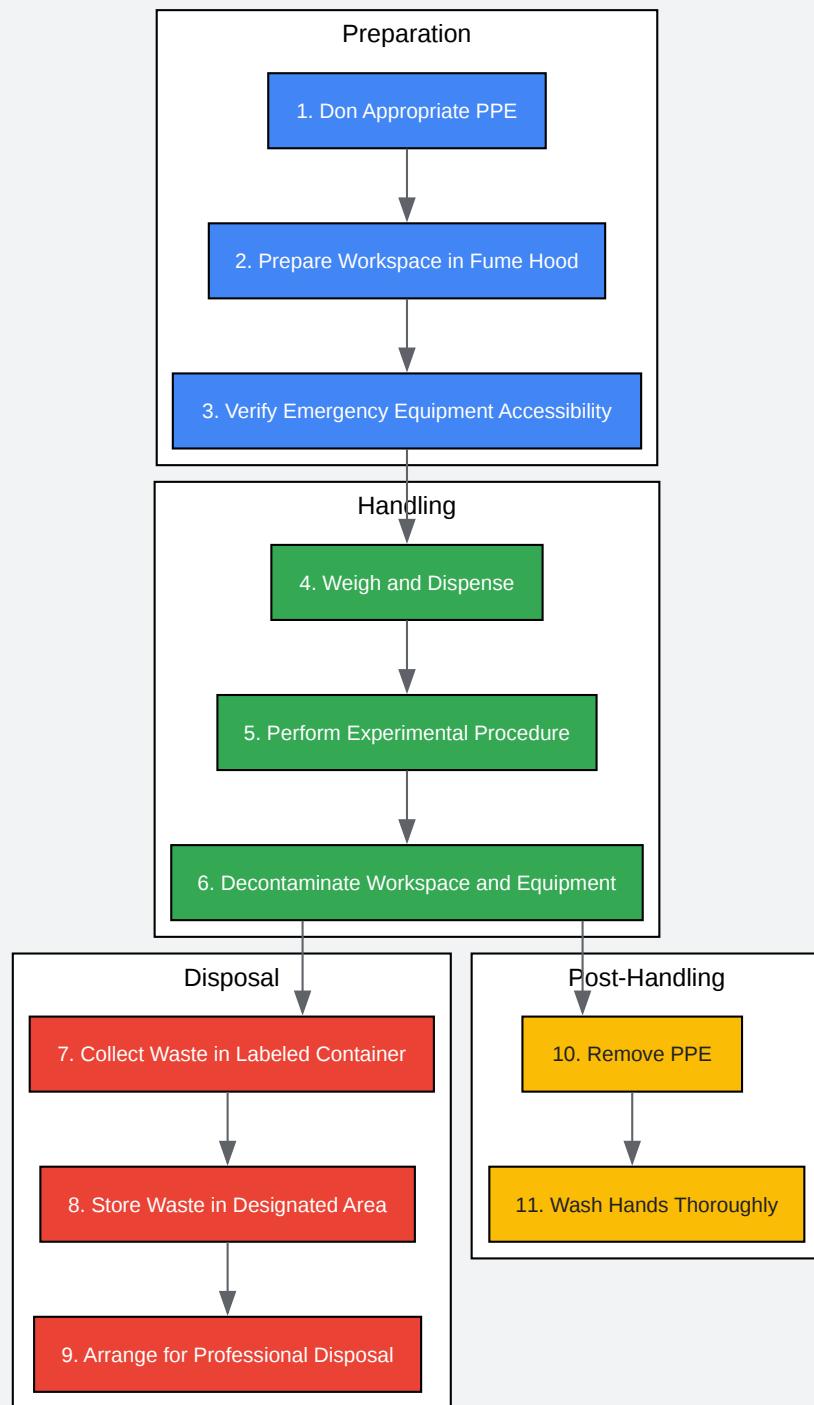
In the event of an emergency, follow these procedures and seek immediate medical attention.

Emergency Situation	First Aid and Response Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. For a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a labeled hazardous waste container. Clean the spill area with a suitable solvent. For a large spill, contact your institution's EHS office immediately.

Logical Workflow Diagram

The following diagram illustrates the safe handling and disposal workflow for **4-Nitrophenyl (thiazol-5-ylmethyl) carbonate**.

Safe Handling and Disposal Workflow for 4-Nitrophenyl (thiazol-5-ylmethyl) carbonate

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Caption: Safe handling and disposal workflow.

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